

Safeguarding Your Research: Proper Disposal of ADL-5859 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ADL-5859 hydrochloride

Cat. No.: B605188

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For researchers and scientists engaged in the vital work of drug development, the responsible handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **ADL-5859 hydrochloride**, a selective δ -opioid receptor agonist. Adherence to these procedures is critical for personnel safety and environmental protection.

Chemical and Physical Properties of ADL-5859 Hydrochloride

A thorough understanding of a compound's properties is fundamental to its safe handling and disposal. The table below summarizes the key characteristics of **ADL-5859 hydrochloride**.

Property	Value
Chemical Name	N,N-diethyl-4-(5-hydroxyspiro[2H-1-benzopyran-2,4'-piperidin]-4-yl)-benzamide, monohydrochloride[1]
CAS Number	850173-95-4[1]
Molecular Formula	C ₂₄ H ₂₈ N ₂ O ₃ • HCl[1]
Molecular Weight	429.0 g/mol [1]
Purity	≥98%[1]
Formulation	A solid[1]
Solubility	DMF: 3 mg/mL; DMSO: 10 mg/mL; DMSO:PBS (pH 7.2) (1:6): 0.14 mg/mL[1]

Hazard Assessment

While a specific Safety Data Sheet (SDS) detailing the disposal of **ADL-5859 hydrochloride** is not readily available, general safety precautions for handling potent pharmaceutical compounds should be observed. It is crucial to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, to prevent skin and eye contact.[2] All handling should be performed in a well-ventilated area or a fume hood to avoid inhalation.[2]

Recommended Disposal Protocol

Given the absence of specific regulatory guidelines for the disposal of novel research compounds like **ADL-5859 hydrochloride**, a conservative approach aligned with best practices for pharmaceutical waste is recommended. The following protocol outlines a safe and compliant disposal procedure.

Experimental Protocol for the Disposal of **ADL-5859 Hydrochloride**

Objective: To safely dispose of **ADL-5859 hydrochloride** in accordance with general laboratory chemical waste procedures.

Materials:

- **ADL-5859 hydrochloride** waste
- Appropriate chemical waste container (clearly labeled)
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat
- Chemical fume hood
- Waste disposal manifest or logbook

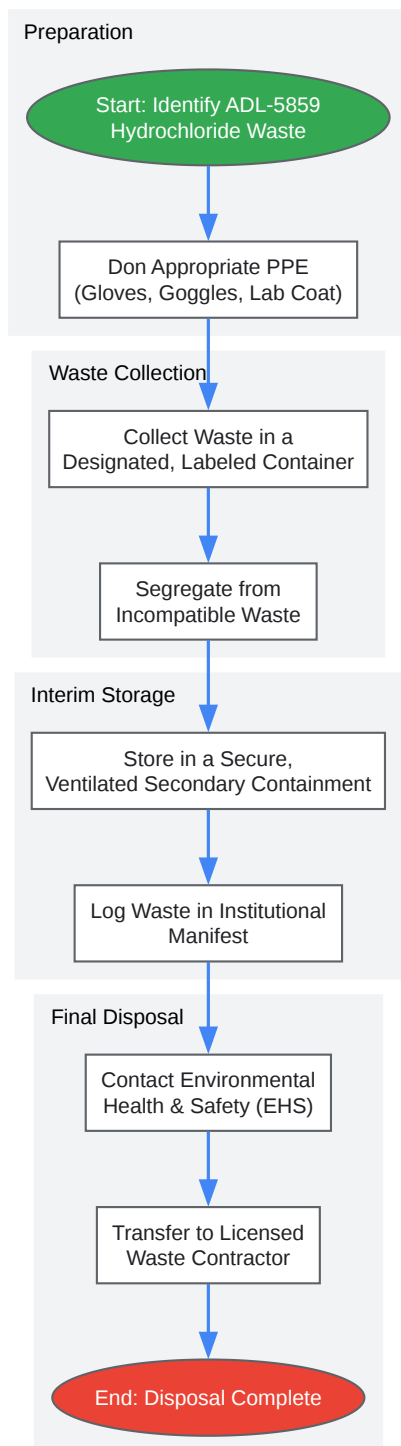
Procedure:

- Segregation of Waste:
 - Collect all waste materials containing **ADL-5859 hydrochloride**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Container Management:
 - Ensure the waste container is made of a material compatible with the chemical and is in good condition.
 - Keep the container securely closed when not in use.
 - Label the container with "Hazardous Waste," the full chemical name "**ADL-5859 hydrochloride**," and the approximate concentration and quantity.
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure secondary containment area away from general laboratory traffic.
 - Follow institutional guidelines for the storage of chemical waste.
- Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Complete all necessary waste disposal paperwork accurately and retain a copy for your records.
- Never dispose of **ADL-5859 hydrochloride** down the drain or in the regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ADL-5859 hydrochloride**, from initial handling to final disposal.



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Proper disposal workflow for **ADL-5859 hydrochloride**.

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References

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- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal of ADL-5859 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605188#adl-5859-hydrochloride-proper-disposal-procedures\]](https://www.benchchem.com/product/b605188#adl-5859-hydrochloride-proper-disposal-procedures)

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